

# Essential Safety and Operational Guide for Handling Moxidectin-d3

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## Compound of Interest

Compound Name: Moxidectin-d3

Cat. No.: B15622884

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Moxidectin-d3**. Adherence to these protocols is critical for ensuring personal safety and proper disposal.

## Hazard Summary

**Moxidectin-d3**, a deuterated analog of Moxidectin, should be handled with the same precautions as the parent compound. Moxidectin is toxic if swallowed and may cause harm to organs through prolonged or repeated exposure.<sup>[1][2]</sup> It is also suspected of causing genetic defects, damaging fertility or the unborn child, and may cause harm to breast-fed children.<sup>[1][3]</sup> It is very toxic to aquatic life with long-lasting effects.<sup>[3][4]</sup>

## Quantitative Toxicity Data

For risk assessment, the following toxicity data for Moxidectin is provided:

Metric	Value	Species	Reference
Oral LD50	106 mg/kg	Rat	[1]
Dermal LD50	>2,000 mg/kg	Rabbit	[1]
Acceptable Daily Intake (ADI)	0.01 mg/kg/day	Human	[1]

## Personal Protective Equipment (PPE)

The proper selection and use of PPE is the primary defense against exposure to **Moxidectin-d3**.<sup>[1]</sup> All personnel must receive training on the correct use, removal, and maintenance of their PPE.<sup>[1]</sup>

### 1. Hand Protection:

- Wear unlined, liquid-proof, and chemical-resistant gloves.<sup>[1]</sup>
- Recommended materials include neoprene, butyl, PVC, or nitrile.<sup>[1]</sup>
- Sleeves of a lab coat or protective clothing should be worn over the outside of gloves to prevent chemicals from seeping in.<sup>[1]</sup>

### 2. Eye and Face Protection:

- Use safety glasses with side shields or chemical splash goggles to prevent eye contact.<sup>[1]</sup>

### 3. Body Protection:

- A lab coat or impervious protective clothing is mandatory to prevent skin contact.<sup>[1][2]</sup>
- For tasks with a higher risk of exposure, such as handling large quantities, chemical-resistant coveralls may be necessary.<sup>[5]</sup>

### 4. Respiratory Protection:

- If there is a risk of generating dusts, mists, or fumes, or if occupational exposure limits are exceeded, respiratory protection is required.<sup>[1]</sup>

- In such cases, use a NIOSH-certified respirator.[6]

## Operational Plans: Handling, Storage, and Disposal

### Safe Handling Protocol:

- Ventilation: Always handle **Moxidectin-d3** in a well-ventilated area, such as a chemical fume hood.[1]
- Avoid Contamination: Minimize dust generation and accumulation. Avoid breathing any dust, vapor, or mist.[1]
- Prevent Contact: Avoid all direct contact with eyes, skin, and clothing.[1]
- Hygiene: Do not eat, drink, or smoke in areas where **Moxidectin-d3** is handled.[1][3][4]  
Wash hands and any exposed skin thoroughly after removing PPE.[1]

### Storage Procedures:

- Store **Moxidectin-d3** at its recommended temperature of -20°C.[7]
- Keep containers tightly closed and store in a locked cabinet or facility to restrict access.[1]
- Store in a dry, well-ventilated place away from ignition sources.[1]

### Disposal Plan:

- Waste Classification: All **Moxidectin-d3** waste and contaminated materials (e.g., PPE, absorbent materials) are to be treated as hazardous waste.[8]
- Containment: Collect all solid and liquid waste into a designated, labeled, and sealed container for hazardous materials.[1][8] Do not release the chemical into the environment or allow it to enter drains.[1]
- Labeling: Clearly label all waste containers with "Hazardous Waste" and "Moxidectin".[8]
- Final Disposal: Arrange for collection by a licensed hazardous or special waste management company.[8] Empty containers should be disposed of through an approved waste disposal

plant and not be reused.[8]

## Experimental Workflow

The following diagram outlines the standard workflow for handling **Moxidectin-d3** in a laboratory setting, from preparation to disposal.

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